

Boc-beta-cyclopentyl-DL-alanine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Boc-beta-cyclopentyl-DL-alanine*

Cat. No.: *B1335907*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Boc-beta-cyclopentyl-DL-alanine**, a derivative of the amino acid alanine used in peptide synthesis and drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document compiles direct information where available and supplements it with data from closely related Boc-protected amino acids. All personnel handling this chemical should be adequately trained in laboratory safety procedures.

Chemical and Physical Properties

Boc-beta-cyclopentyl-DL-alanine is a white solid.^[1] While detailed experimental data is limited, the following table summarizes its known and predicted physicochemical properties.

Property	Value	Source
CAS Number	401514-71-4	[1][2][3]
Molecular Formula	C13H23NO4	[1][3]
Formula Weight	257.33 g/mol	[1]
Appearance	White solid	[1]
Boiling Point (Predicted)	406.1 ± 28.0 °C	[1]
Density (Predicted)	1.105 ± 0.06 g/cm ³	[1]
pKa (Predicted)	4.04 ± 0.10	[1]
Storage Temperature	0 - 8 °C	[1]

Hazard Identification and Toxicology

Boc-beta-cyclopentyl-DL-alanine is classified as an irritant.[1] The primary hazards are associated with skin, eye, and respiratory irritation.

Hazard Statements:[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

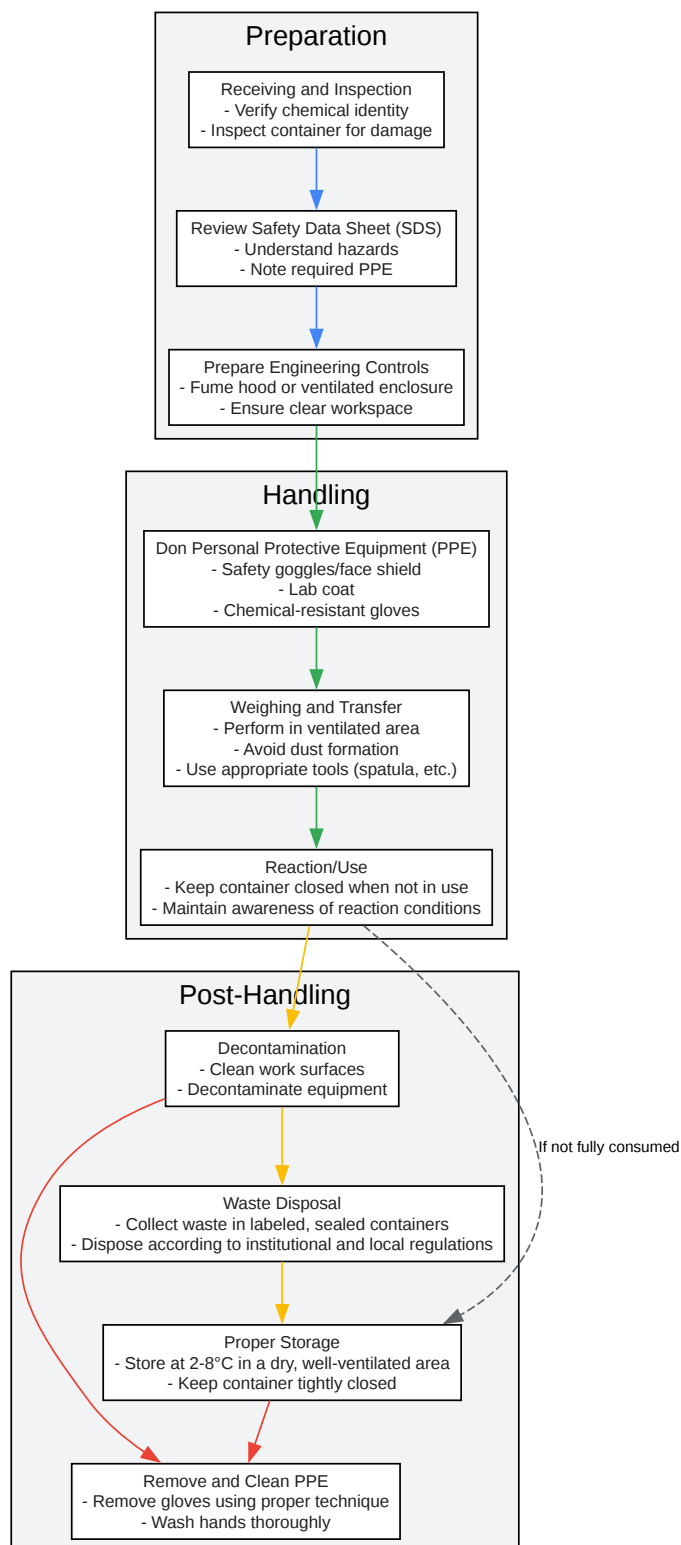
Signal Word: Warning[1]

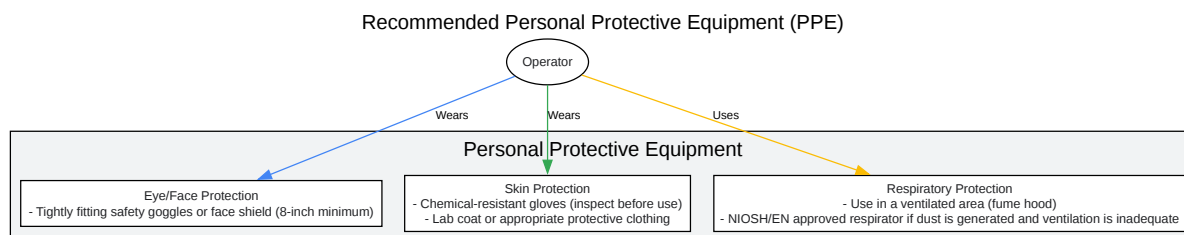
Toxicological data for this specific compound is not readily available. For similar Boc-protected amino acids, no components are generally listed as carcinogenic by IARC, ACGIH, NTP, or OSHA.[4] Reproductive toxicity, specific target organ toxicity (single and repeated exposure), and aspiration hazard data are also typically unavailable for these types of research chemicals. [4]

Safety and Handling Precautions

Adherence to standard laboratory safety protocols is essential when handling **Boc-beta-cyclopentyl-DL-alanine**. The following is a logical workflow for safe handling from receipt to disposal.

Safe Handling Workflow for Chemical Powders





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References

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